

Personal protective equipment for handling 1,3-Dioxan-5-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dioxan-5-ol

Cat. No.: B053867

[Get Quote](#)

Essential Safety and Handling Guide for 1,3-Dioxan-5-ol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,3-Dioxan-5-ol** in a laboratory setting. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe research environment.

Hazard Identification and Personal Protective Equipment (PPE)

1,3-Dioxan-5-ol is recognized as a chemical that can cause serious eye irritation[1]. While comprehensive GHS hazard criteria are not met in all reports, it is imperative to handle this compound with caution. The primary hazard associated with **1,3-Dioxan-5-ol** is its potential to cause irritation, particularly to the eyes[1].

Proper and consistent use of Personal Protective Equipment (PPE) is the most critical line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **1,3-Dioxan-5-ol**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield should also be worn if there is a risk of splashing.	To protect eyes from splashes and vapors that can cause serious eye irritation.
Hand Protection	Wear chemical-impermeable gloves. Nitrile or neoprene gloves are generally recommended for handling organic chemicals. Always inspect gloves for tears or holes before use.	To prevent skin contact, which may cause irritation.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are exceeded or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.	To avoid inhalation of potentially harmful vapors or aerosols.
Body Protection	Wear a lab coat or fire/flame-resistant and impervious clothing.	To protect the skin from accidental contact and contamination of personal clothing.

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is essential to minimize risk and environmental impact.

Preparation:

- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- All personnel involved must be trained on the potential hazards and emergency procedures.
- Ensure the work area is well-ventilated, preferably within a certified chemical fume hood[2].

Handling:

- Always handle this compound within a certified chemical fume hood to ensure adequate ventilation[2].
- Avoid the formation of dust and aerosols.
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area[3].
- Keep away from sources of ignition, heat, sparks, and open flames[4][5].
- It has been recommended that this chemical be stored under a nitrogen blanket[4].

Disposal Plan

Proper containment and disposal of **1,3-Dioxan-5-ol** are essential to prevent environmental contamination and ensure laboratory safety.

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition[5][6][7].

- Wear appropriate PPE, including respiratory protection.
- For small spills, use absorbent paper or inert material (e.g., sand, vermiculite) to pick up the liquid spill material[4][6].
- Place the absorbed material and any contaminated clothing in a sealed, vapor-tight plastic bag for eventual disposal[6].
- Wash any contaminated surfaces with a soap and water solution[6].

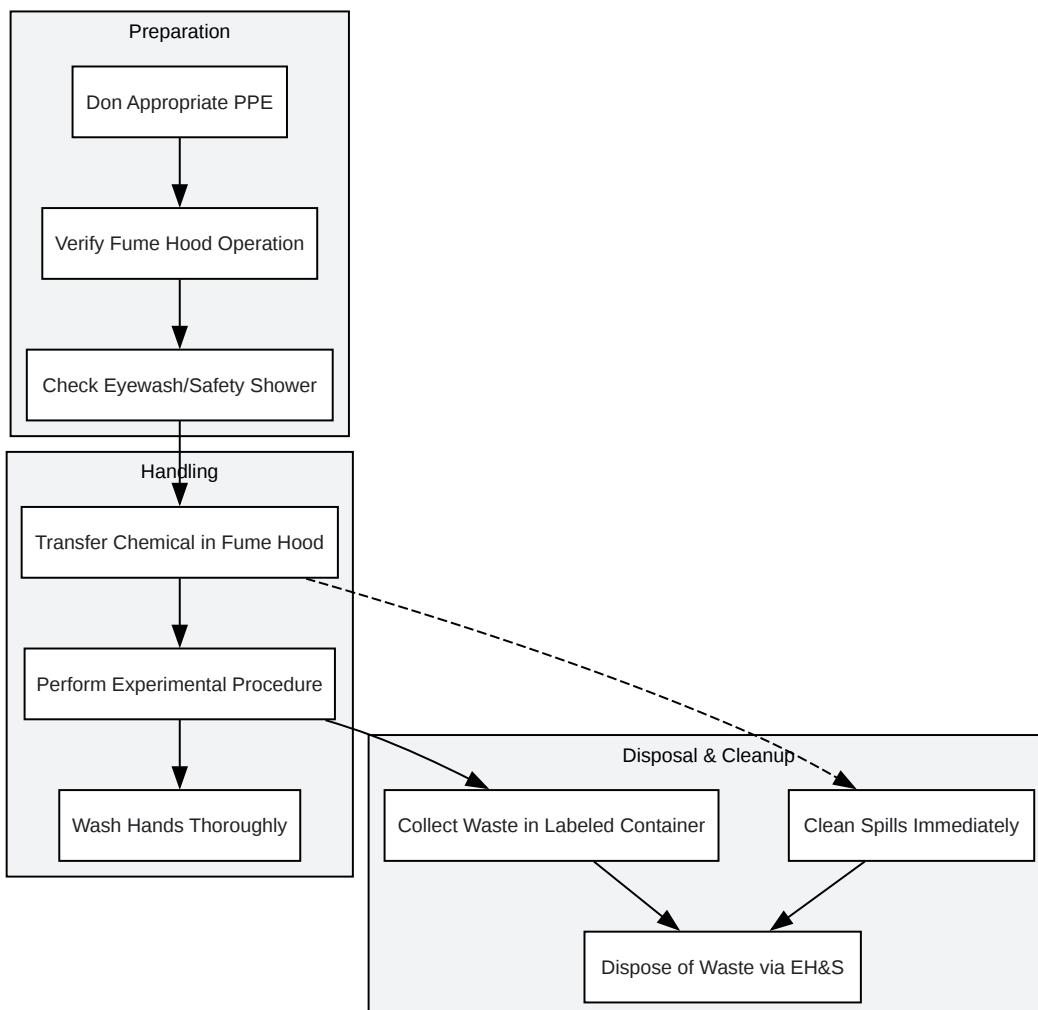
Waste Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- The chemical should be collected in suitable and closed containers for disposal[7].
- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations[3].

Experimental Workflow

The following diagram illustrates the standard workflow for handling **1,3-Dioxan-5-ol**.

Workflow for Handling 1,3-Dioxan-5-ol

[Click to download full resolution via product page](#)Caption: Workflow for Handling **1,3-Dioxan-5-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3-Dioxan-5-ol | C4H8O3 | CID 78475 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.com [fishersci.com]
- 6. 1,3-DIOXANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 4740-78-7 Name: 1,3-dioxan-5-ol [xixisys.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Dioxan-5-ol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b053867#personal-protective-equipment-for-handling-1-3-dioxan-5-ol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com